

The Synthetic Keystone: A Technical Guide to 5-Bromo-4,6-difluoropyrimidine

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Compound of Interest

Compound Name: 5-Bromo-4,6-difluoropyrimidine

Cat. No.: B1370669

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Introduction: A Versatile Scaffold in Modern Chemistry

5-Bromo-4,6-difluoropyrimidine is a key building block in contemporary organic synthesis, particularly within the realms of medicinal chemistry and materials science. Its unique electronic and structural features, arising from the strategic placement of two fluorine atoms and a bromine atom on the pyrimidine core, render it a highly versatile and reactive scaffold. The electron-withdrawing nature of the pyrimidine ring, further enhanced by the inductive effects of the fluorine substituents, activates the molecule for a range of transformations. This guide provides an in-depth exploration of the chemical properties, reactivity, and synthetic utility of **5-Bromo-4,6-difluoropyrimidine**, offering valuable insights for researchers and professionals in drug development and materials science.

Physicochemical Properties: A Data-Driven Overview

The physical and chemical characteristics of **5-Bromo-4,6-difluoropyrimidine** are fundamental to its application in synthesis. A summary of its key properties is presented below.

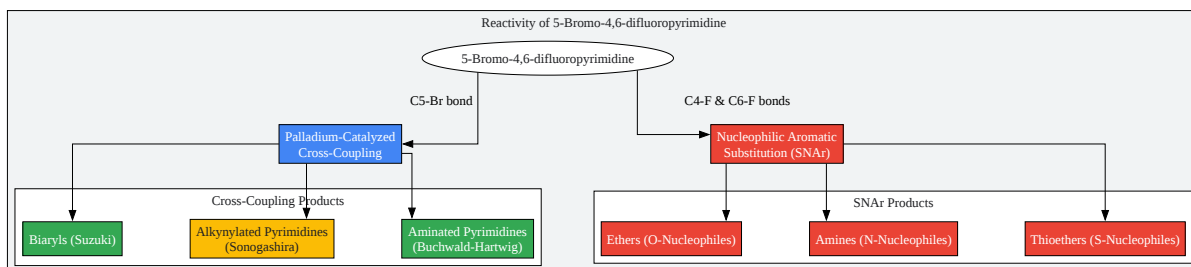
Property	Value	Source
CAS Number	946681-88-5	[1]
Molecular Formula	C ₄ HBrF ₂ N ₂	
Molecular Weight	194.96 g/mol	
Appearance	White to off-white solid	[1]
Melting Point	74-80 °C	[1]
Boiling Point	191.6 ± 35.0 °C (Predicted)	[1]
Density	1.940 ± 0.06 g/cm ³ (Predicted)	[1]
Storage	Under inert gas (nitrogen or Argon) at 2-8°C	[1]

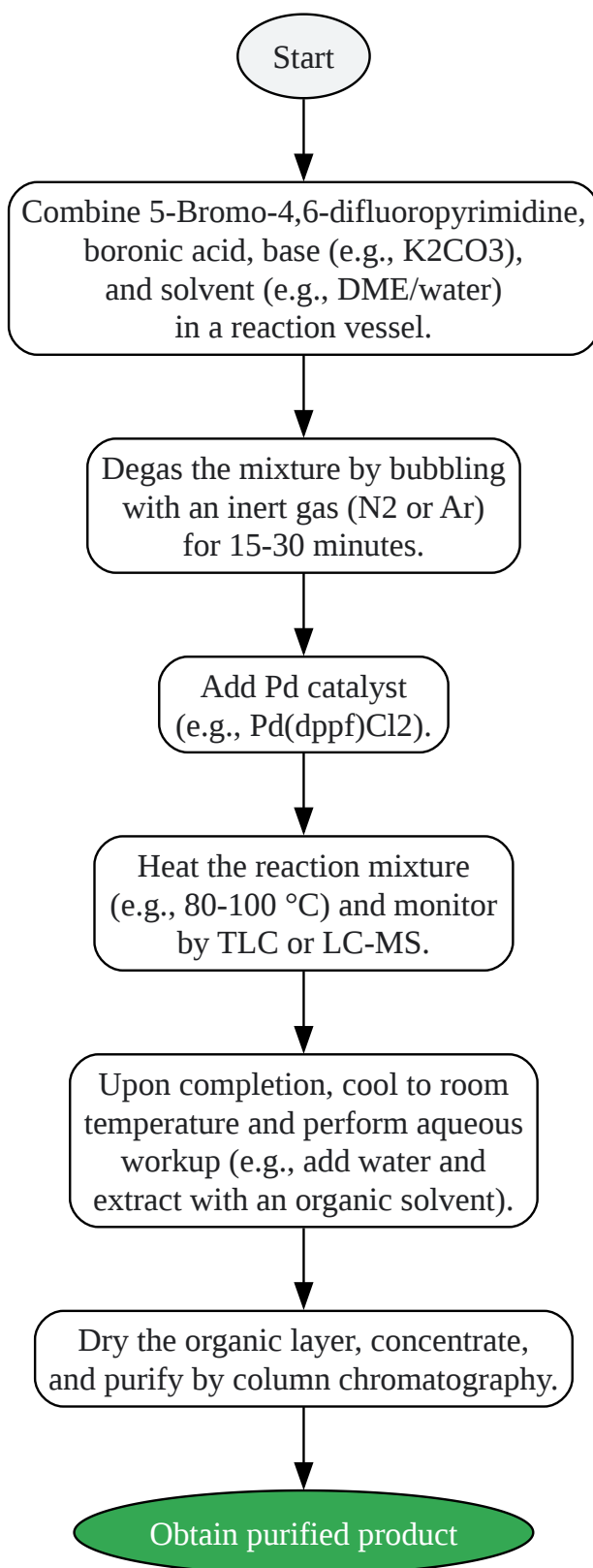
Synthesis Strategies

The synthesis of **5-Bromo-4,6-difluoropyrimidine** typically involves the construction of the pyrimidine ring followed by halogenation. While specific, detailed procedures for this exact molecule are proprietary, analogous syntheses of similar compounds, such as 5-(4-bromophenyl)-4,6-dichloropyrimidine, provide a likely synthetic pathway.[2][3] This common approach involves the cyclization of a malonic acid derivative with a formamidine equivalent, followed by a halogenation step to introduce the fluorine and bromine atoms.

Reactivity and Synthetic Applications: A Dichotomy of Functionality

The synthetic utility of **5-Bromo-4,6-difluoropyrimidine** stems from the distinct reactivity of its halogen substituents. The bromine atom is an excellent handle for palladium-catalyzed cross-coupling reactions, while the fluorine atoms are susceptible to nucleophilic aromatic substitution (S_NAr). This orthogonal reactivity allows for the stepwise and selective functionalization of the pyrimidine core.





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References

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